

# 3-Bromo-4-fluorotoluene CAS number 452-62-0 properties

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## Compound of Interest

Compound Name: 3-Bromo-4-fluorotoluene

Cat. No.: B1266451

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An In-depth Technical Guide to **3-Bromo-4-fluorotoluene** (CAS: 452-62-0)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**3-Bromo-4-fluorotoluene**, with the CAS number 452-62-0, is a halogenated aromatic organic compound.<sup>[1]</sup> Its structure, featuring a toluene backbone substituted with both a bromine and a fluorine atom, makes it a significant intermediate in various chemical syntheses.<sup>[1]</sup> This guide provides a comprehensive overview of its chemical and physical properties, detailed experimental protocols for its synthesis, and its applications, particularly in the pharmaceutical and polymer science sectors. The presence of both bromine and fluorine atoms enhances its reactivity, allowing chemists to construct complex molecules with specific therapeutic properties.<sup>[1]</sup>

## Chemical and Physical Properties

The physical and chemical characteristics of **3-Bromo-4-fluorotoluene** are summarized below. These properties are crucial for its handling, storage, and application in synthetic chemistry.

Property	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>6</sub> BrF	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	189.025 g/mol	<a href="#">[2]</a> <a href="#">[4]</a>
Appearance	Colorless to light yellow clear liquid	<a href="#">[4]</a> <a href="#">[5]</a>
Density	1.507 g/mL at 25 °C	<a href="#">[3]</a>
Boiling Point	169 °C at 760 mmHg	<a href="#">[2]</a>
	69-70 °C at 11 mmHg	<a href="#">[3]</a>
Flash Point	73 °C (163.4 °F) - closed cup	<a href="#">[2]</a> <a href="#">[3]</a>
Refractive Index	n <sub>20/D</sub> 1.531	<a href="#">[3]</a> <a href="#">[4]</a>
Vapor Pressure	2.1 ± 0.3 mmHg at 25°C	<a href="#">[2]</a>
Purity	≥ 98% (GC)	<a href="#">[4]</a> <a href="#">[5]</a>
LogP	3.41	<a href="#">[2]</a>

## Spectroscopic Data

Spectroscopic data is essential for the structural elucidation and purity confirmation of **3-Bromo-4-fluorotoluene**. Available spectral data includes:

- Nuclear Magnetic Resonance (NMR): <sup>13</sup>C NMR spectra are available and can be used to confirm the carbon framework of the molecule.[\[6\]](#)
- Infrared (IR) Spectroscopy: Vapor phase IR spectra are available for identifying the functional groups present in the compound.[\[7\]](#)
- Mass Spectrometry (MS): GC-MS data is used to determine the molecular weight and fragmentation pattern.[\[8\]](#)

## Synthesis of 3-Bromo-4-fluorotoluene

A common method for the preparation of **3-Bromo-4-fluorotoluene** involves the electrophilic bromination of 4-fluorotoluene. The use of specific catalysts can influence the isomer ratio of the product.[9][10]

## Experimental Protocol: Bromination of 4-Fluorotoluene

This protocol is based on a patented synthesis method designed to increase the yield of the 3-bromo isomer over the 2-bromo isomer.[9][10]

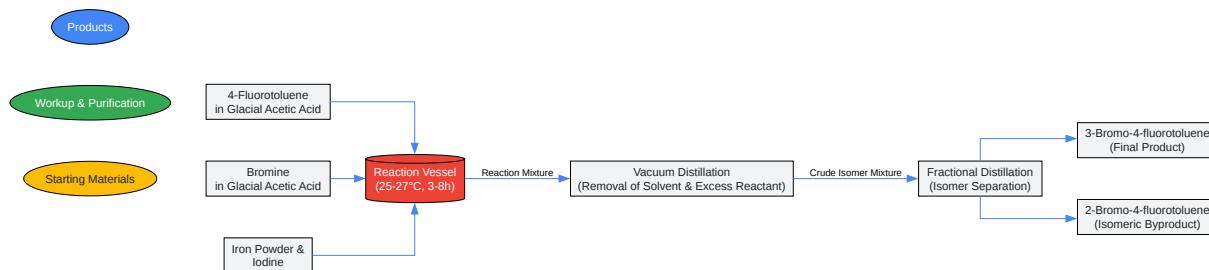
### Materials:

- 4-Fluorotoluene
- Bromine
- Glacial Acetic Acid
- Iron powder (catalyst)
- Iodine (catalyst)

### Procedure:

- A solution of 110 g of 4-fluorotoluene in 40 ml of glacial acetic acid is prepared in a reaction vessel.
- To this solution, 1.1 g of iron powder and 1.1 g of iodine are added as catalysts.[9]
- A solution of 160 g of bromine in 60 ml of glacial acetic acid is prepared separately.[9]
- The bromine solution is added all at once to the 4-fluorotoluene solution.[9]
- The reaction is initially exothermic and the temperature is maintained between 25°C and 27°C, first by cooling with water and then with warm water as needed.[9]
- The reaction mixture is stirred at this temperature for 3 to 8 hours to ensure a high conversion rate.

- After the reaction is complete, the glacial acetic acid and any unreacted 4-fluorotoluene are removed by distillation in vacuo.
- The resulting crude product, a mixture of monobrominated isomers, is then distilled under reduced pressure (e.g., 20 mbars) between 65°C and 85°C.[11]
- The collected distillate is further purified by fractional distillation on a column to separate the **3-bromo-4-fluorotoluene** (boiling point: 184-185°C) from the 2-bromo-4-fluorotoluene isomer (boiling point: 176-178°C).[10][11]



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Caption: Synthesis workflow for **3-Bromo-4-fluorotoluene** via bromination.

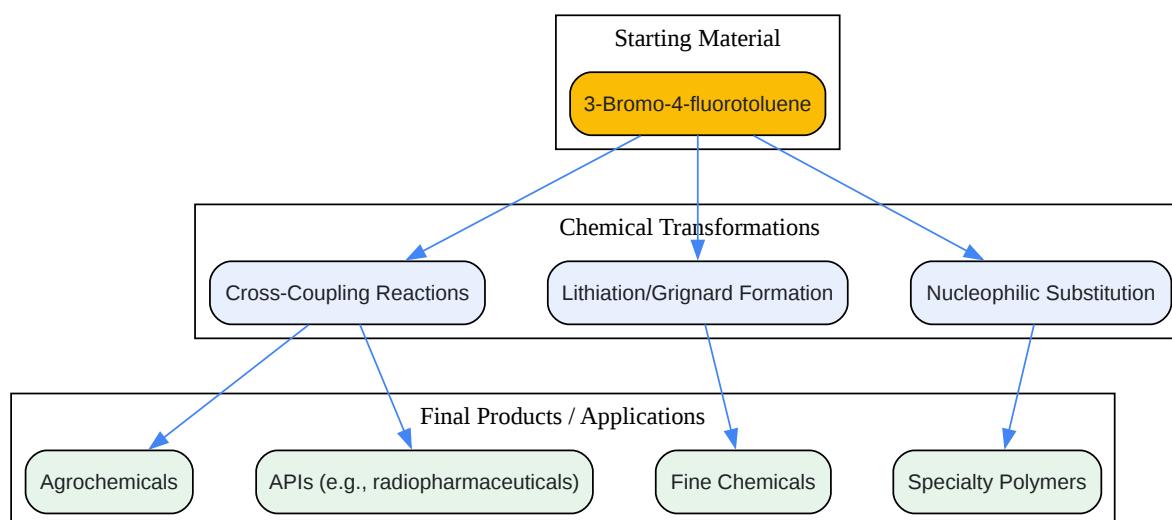
## Applications in Research and Development

**3-Bromo-4-fluorotoluene** is a valuable building block in the synthesis of more complex molecules, particularly in the pharmaceutical industry.

- Pharmaceutical Intermediate: It serves as a key precursor in the synthesis of active pharmaceutical ingredients (APIs).[1] For example, it has been used as a starting material in

the multi-step synthesis of radiolabeled compounds like (4-fluoro-3-[<sup>131</sup>I]iodobenzyl)guanidine, which has applications in medical imaging and therapy.

- Agrochemicals: The unique substitution pattern of this compound makes it a useful intermediate in the development of new pesticides and herbicides.
- Polymer Science: It is used as a monomer or an intermediate in the synthesis of specialty polymers and advanced materials, where the incorporation of fluorine and bromine can impart desirable properties such as thermal stability and flame retardancy.[12]



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Caption: Synthetic utility of **3-Bromo-4-fluorotoluene** in various applications.

## Safety and Handling

**3-Bromo-4-fluorotoluene** is a combustible liquid and requires careful handling. It is classified as an irritant to the skin, eyes, and respiratory system.[3]

Safety Information	Details	Source
Signal Word	Warning	
Hazard Statements	H227: Combustible liquid.	<a href="#">[3]</a>
H315: Causes skin irritation.	<a href="#">[3]</a>	
H319: Causes serious eye irritation.	<a href="#">[3]</a>	
H335: May cause respiratory irritation.	<a href="#">[3]</a>	
Precautionary Statements	P210: Keep away from heat/sparks/open flames/hot surfaces. — No smoking.	<a href="#">[13]</a>
P261: Avoid breathing dust/fume/gas/mist/vapours/sp ray.	<a href="#">[13]</a>	
P280: Wear protective gloves/protective clothing/eye protection/face protection.	<a href="#">[13]</a>	
P302 + P352: IF ON SKIN: Wash with plenty of soap and water.		
P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	<a href="#">[13]</a>	
Personal Protective Equipment (PPE)	Eyeshields, Gloves, type ABEK (EN14387) respirator filter.	
Storage	Store in a well-ventilated place. Keep cool. Keep container tightly closed.	<a href="#">[13]</a>

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## Conclusion

**3-Bromo-4-fluorotoluene** is a versatile chemical intermediate with significant applications in the pharmaceutical and chemical industries. Its well-defined physical and chemical properties, along with established synthesis protocols, make it a valuable component in the toolkit of synthetic chemists. Proper adherence to safety and handling guidelines is essential when working with this compound. The continued use of **3-Bromo-4-fluorotoluene** in the development of novel molecules underscores its importance in advancing science and technology.

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